

# An In-depth Technical Guide on Ethyl 7-Methoxybenzofuran-2-carboxylate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **ethyl 7-methoxybenzofuran-2-carboxylate**

Cat. No.: **B1268053**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Ethyl 7-methoxybenzofuran-2-carboxylate** is a heterocyclic compound belonging to the benzofuran class of molecules. The benzofuran scaffold is a common motif in a wide array of natural products and synthetic compounds that exhibit significant biological activities. This has led to considerable interest in the synthesis and evaluation of novel benzofuran derivatives for potential applications in medicinal chemistry and drug discovery. **Ethyl 7-methoxybenzofuran-2-carboxylate** often serves as a key intermediate in the synthesis of more complex molecules with potential therapeutic applications, including antimicrobial and anticancer agents. This technical guide provides a comprehensive review of the available literature on **ethyl 7-methoxybenzofuran-2-carboxylate**, focusing on its synthesis, chemical properties, and biological significance.

## Physicochemical Properties

**Ethyl 7-methoxybenzofuran-2-carboxylate** is typically a yellow crystalline solid.<sup>[1]</sup> A summary of its key physicochemical properties is presented in Table 1.

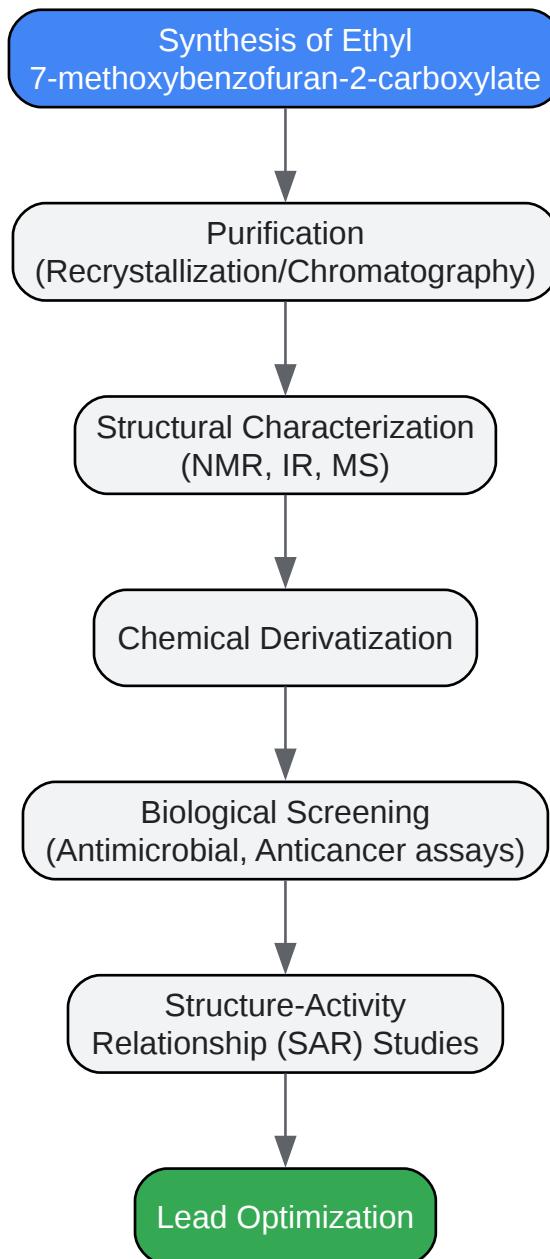
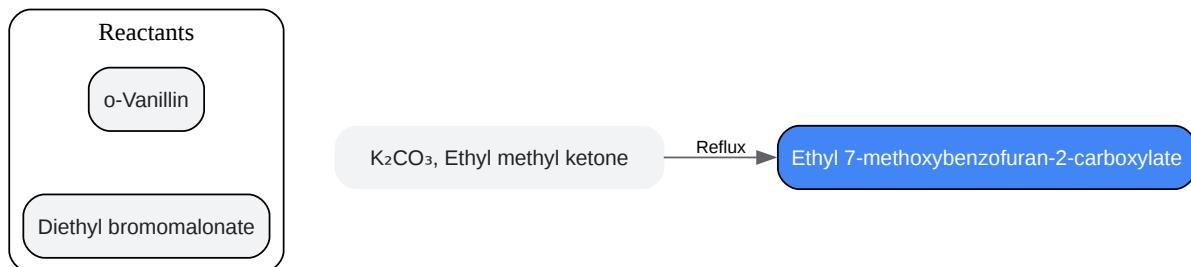
Table 1: Physicochemical Properties of **Ethyl 7-Methoxybenzofuran-2-carboxylate**

Property	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>12</sub> O <sub>4</sub>	<a href="#">[1]</a>
Molecular Weight	220.22 g/mol	<a href="#">[1]</a>
CAS Number	50551-58-1	<a href="#">[2]</a>
Appearance	White to cream to pale yellow crystals or powder	<a href="#">[2]</a>
Melting Point	83.0 - 93.0 °C	<a href="#">[2]</a>
Boiling Point	316.2 °C at 760 mmHg	<a href="#">[1]</a>
Density	1.192 g/cm <sup>3</sup>	<a href="#">[1]</a>
Flash Point	145 °C	<a href="#">[1]</a>
Refractive Index	1.557	<a href="#">[1]</a>

## Synthesis of Ethyl 7-Methoxybenzofuran-2-carboxylate

The primary synthetic route to **ethyl 7-methoxybenzofuran-2-carboxylate** involves the reaction of ortho-vanillin (2-hydroxy-3-methoxybenzaldehyde) with diethyl bromomalonate. This reaction is a variation of the Perkin-Oglialoro reaction, a well-established method for the synthesis of coumarins and benzofurans.

Diagram 1: Synthesis of **Ethyl 7-Methoxybenzofuran-2-carboxylate**



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Cas 50551-58-1,ETHYL 7-METHOXYBENZOFURAN-2-CARBOXYLATE | lookchem [lookchem.com]
- 2. B21066.06 [thermofisher.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on Ethyl 7-Methoxybenzofuran-2-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1268053#ethyl-7-methoxybenzofuran-2-carboxylate-literature-review]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)